

# safety, handling, and storage guidelines for 2-amino-N,N-dimethylbenzenesulfonamide

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## Compound of Interest

Compound Name: 2-amino-N,N-dimethylbenzenesulfonamide

Cat. No.: B105694

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## An In-Depth Technical Guide to the Safety, Handling, and Storage of 2-amino-N,N-dimethylbenzenesulfonamide

This guide provides comprehensive safety, handling, and storage information for **2-amino-N,N-dimethylbenzenesulfonamide** (CAS No: 54468-86-9), tailored for researchers, scientists, and drug development professionals. All personnel handling this substance must be technically qualified and adhere to the guidelines outlined in this document. This chemical is intended for research and development use only.

## Chemical Identification and Physical Properties

Property	Value
CAS Number	54468-86-9
Molecular Formula	C8H12N2O2S
Molecular Weight	200.26 g/mol [1]
Physical Form	Solid[2][3]
Melting Point	85-88°C[2]
Boiling Point	347.3±44.0 °C at 760 mmHg[3]
Appearance	Off-white solid[4]
Purity	≥98%

## Hazard Identification and Classification

**2-amino-N,N-dimethylbenzenesulfonamide** is classified as a hazardous substance. The following table summarizes its GHS classification.

GHS Classification	
Pictogram	GHS07 (Exclamation mark)[3]
Signal Word	Warning[2][3]
Hazard Statements	H302: Harmful if swallowed[3] H315: Causes skin irritation[2][3] H319: Causes serious eye irritation[2][3] H335: May cause respiratory irritation[3]
Precautionary Statements	P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P321, P330, P337, P362+P364, P403+P233, P405, P501[3]

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure risks.

## Engineering Controls

- Handle the product in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.[5]

## Personal Protective Equipment

PPE	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield. [4][6]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.[4][6]
Respiratory Protection	If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [5]

## General Hygiene Practices

- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[5][6]
- Remove contaminated clothing and wash before reuse.[6]



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Caption: Workflow for the safe handling of **2-amino-N,N-dimethylbenzenesulfonamide**.

## Storage Guidelines

Proper storage is essential to maintain the chemical's integrity and prevent accidents.

Storage Condition	Recommendation
Temperature	Store in a cool, dry place.[2][5] Some sources recommend 4°C.[3]
Light	Keep in a dark place, protected from light.[1][3]
Container	Keep container tightly closed.[4][5]
Ventilation	Store in a well-ventilated area.[4][5]
Incompatible Materials	Strong oxidizing agents.[5]

## First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][6]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[4][6]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4][6]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[5]

## Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

## Personal Precautions

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as described in Section 3.2.
- Avoid breathing dust.

## Environmental Precautions

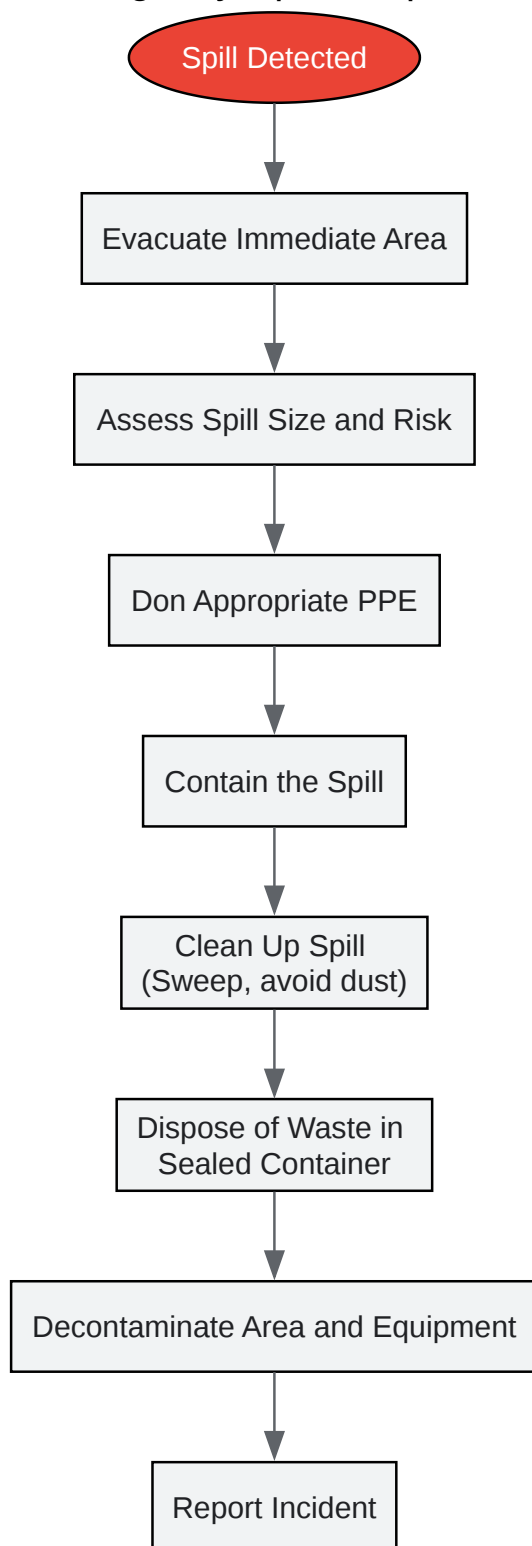
- Prevent the chemical from entering drains, sewers, or waterways.

## Methods for Cleaning Up

- For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5]

- For large spills, contain the material and follow the same cleanup procedure.
- Clean the affected area thoroughly after the material has been collected.

### Emergency Spill Response



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Caption: Decision-making flowchart for emergency spill response.

## Fire-Fighting Measures

Aspect	Guideline
Suitable Extinguishing Media	Use extinguishing measures that are appropriate to local circumstances and the surrounding environment. No limitations on extinguishing agents are given.
Specific Hazards	May produce hazardous decomposition products such as nitrogen oxides (NO <sub>x</sub> ), carbon monoxide (CO), carbon dioxide (CO <sub>2</sub> ), and sulfur oxides.[5]
Protective Equipment	As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter the environment.

## Transport Information

**2-amino-N,N-dimethylbenzenesulfonamide** is not classified as a hazardous material for transportation according to DOT/IATA regulations.[2]

Disclaimer: This document is intended as a guide and should not be considered a substitute for a formal safety data sheet (SDS). Users should consult the SDS for this product for complete and up-to-date information. All products are for research and development use only and must be handled by technically qualified individuals.

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